

Optimizing MoF6 precursor flow rate for uniform film deposition

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Compound of Interest

Compound Name: *Molybdenum hexafluoride*

CAS No.: 7783-77-9

Cat. No.: B1676692

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MoF6 Precursor Optimization & Process Support Hub

Status: Operational Ticket Focus: **Molybdenum Hexafluoride** (MoF6) Flow Rate & Uniformity

Audience: Process Engineers, Materials Scientists, Semiconductor R&D

Core Directive: The Physics of MoF6 Flow

Optimizing MoF6 flow is not merely about adjusting a Mass Flow Controller (MFC). It is a battle against the Etch-Deposition Competitive Mechanism. Unlike standard precursors (e.g., TMA for Al₂O₃), MoF6 is highly electronegative and can act as an etchant (releasing fluorine) as easily as it acts as a precursor.

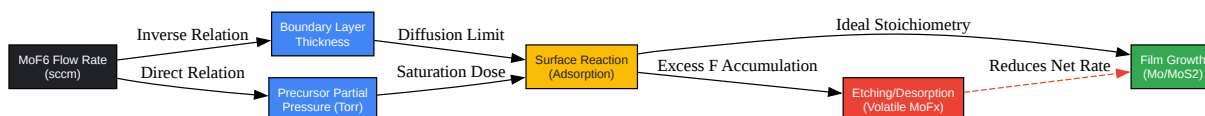
The "Goldilocks" Flow Regime:

- Flow Too Low (Starvation): Leads to "bowl" non-uniformity (edge-thick, center-thin) due to precursor depletion before reaching the wafer center.

- Flow Too High (Etching/Haze): Excess MoF6 accumulates fluorine on the surface.^[1] Instead of depositing Mo, it forms volatile sub-fluorides (MoF5, MoF4) or etches the underlying Silicon/Oxide, leading to "volcano" profiles (center-thick) or surface roughness.

Mechanism Visualization

The following diagram illustrates the feedback loop between flow rate, boundary layer thickness, and the competing surface reactions.



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Figure 1: The delicate balance of MoF6 kinetics. Excess flow increases partial pressure but risks shifting the reaction from growth to etching.

Troubleshooting Guide: Non-Uniformity Signatures

Use this diagnostic matrix to identify the root cause of film variation based on wafer topology.

Scenario A: The "Bullseye" (Center-Thick / Edge-Thin)

- Diagnosis: Jetting Effect or Thermal Non-Uniformity.
- Physics: The precursor jet hits the center of the wafer with high momentum, thinning the boundary layer locally and increasing the deposition rate at the center. Alternatively, the center is hotter than the edges (Mo deposition is thermally activated).
- Corrective Action:
 - Reduce MoF6 Flow: Lower the Reynolds number to stabilize laminar flow.
 - Increase Showerhead Gap: Increasing the distance allows the gas to expand and diffuse before hitting the substrate.

- Check Carrier Gas: Switch from N₂ to Ar (or mix) to alter thermal conductivity and diffusivity.

Scenario B: The "Bowl" (Edge-Thick / Center-Thin)

- Diagnosis: Reactant Starvation (Depletion).
- Physics: MoF₆ is being consumed rapidly at the edges of the wafer. By the time the gas stream reaches the center, the partial pressure of MoF₆ drops below the saturation threshold.
- Corrective Action:
 - Increase MoF₆ Flow: But do so incrementally (0.5 sccm steps) to avoid triggering the etching regime.
 - Dilution: Increase the carrier gas flow (Ar/H₂) without changing the MoF₆ flow. This increases the total velocity, pushing fresh reactants to the center faster (reducing residence time).

Scenario C: Haze or Particles

- Diagnosis: Gas Phase Nucleation.
- Physics: The reaction is occurring above the wafer rather than on it. This happens when the chamber pressure is too high relative to the flow rate, causing collisions in the gas phase.
- Corrective Action:
 - Drop Reactor Pressure: Lower pressure increases the mean free path, suppressing gas-phase collisions.
 - Line Heating Check: Ensure MoF₆ lines are heated >35°C. MoF₆ boils at ~34°C; cold spots cause liquid condensation, which then "burps" into the chamber, causing massive overdosing and particles.

Protocol: The Self-Validating Saturation Curve

Objective: Determine the optimal MoF6 dose time/flow for ALD (Atomic Layer Deposition) to ensure perfect conformality without etching.

Prerequisites:

- Substrate: 300mm Si wafer with 100nm Thermal Oxide (SiO₂).
- Metrology: Ellipsometer or XRR (X-Ray Reflectivity).
- Base Pressure: < 10⁻⁶ Torr.

Step-by-Step Workflow:

- Fix the Co-Reactant: Set your reductant (e.g., Si₂H₆ or H₂S) pulse to a known saturation value (e.g., 2 seconds).
- Variable MoF6 Dose: Perform 5 separate runs with varying MoF6 pulse times:
 - Run 1: 0.2s
 - Run 2: 0.5s
 - Run 3: 1.0s
 - Run 4: 2.0s
 - Run 5: 4.0s
- Purge Lock: Maintain a constant purge time (e.g., 10s Ar) to ensure no CVD-component affects the data.
- Plot the Data: Graph Growth Rate (Å/cycle) vs. MoF6 Dose (Torr*s).

Interpretation (The "Self-Check"):

- Region 1 (Linear Rise): Unsaturated. Flow/Time is too low.
- Region 2 (Plateau): The Process Window. The growth rate is constant despite increasing dose. Set your process flow here.

- Region 3 (Dip or Spike):
 - Spike: CVD component (Purge too short).
 - Dip: Etching Regime. You are overdosing MoF6, and it is etching the film.

Data Summary Table: Typical MoF6 Process Windows

Parameter	ALD (MoS2)	CVD (Mo Metal)	Critical Limit
MoF6 Flow	10 - 50 sccm	50 - 200 sccm	>500 sccm risks etching
Pressure	1 - 5 Torr	10 - 50 Torr	High pressure promotes haze
Temp	150°C - 200°C	400°C - 600°C	<17.5°C condenses precursor
Lines Temp	>40°C	>40°C	CRITICAL SAFETY

Advanced FAQs

Q1: Why is my MoF6 flow fluctuating despite a stable setpoint? A: MoF6 is a liquid at room temperature (Boiling Point ~34°C) [1]. If your delivery lines are at 20-25°C, the precursor is condensing inside the MFC or the lines.

- Solution: Heat trace the entire delivery line from the ampoule to the chamber to 45°C-50°C. The MFC must be rated for high-temperature operation.

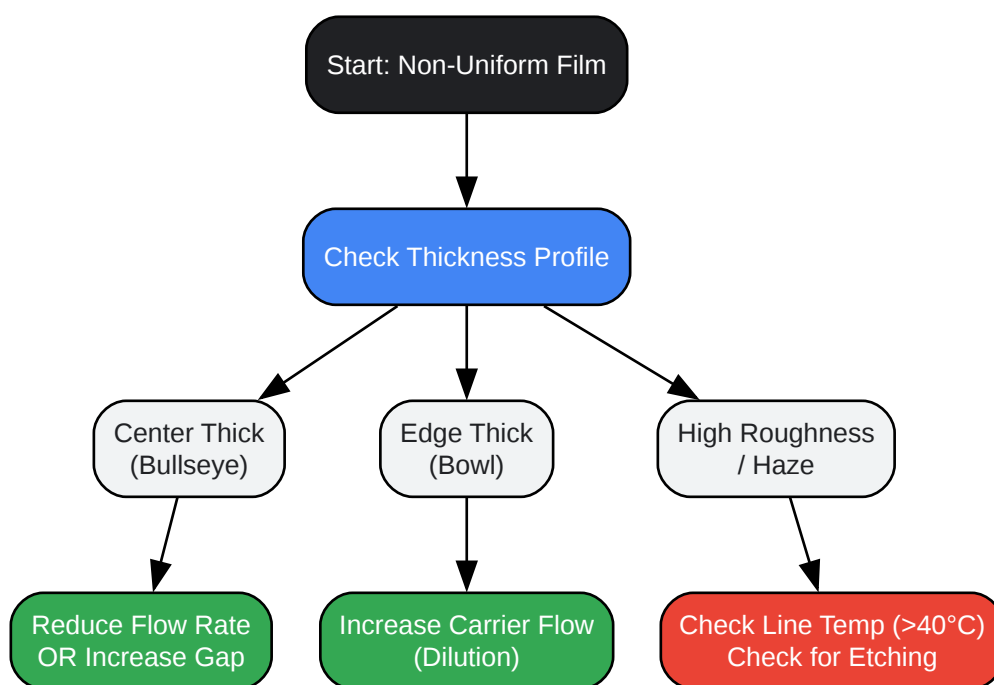
Q2: Can I use Silicon substrates directly? A: Caution is advised. MoF6 reacts violently with Silicon (Si) to form volatile SiF4 gas [2].

- $2 \text{ MoF}_6(\text{g}) + 3 \text{ Si}(\text{s}) \rightarrow 2 \text{ Mo}(\text{s}) + 3 \text{ SiF}_4(\text{g})$
- This reaction is exothermic and causes severe pitting/roughness.
- Solution: Use a barrier layer (TiN or Al2O3) or establish a "seed" layer using a different chemistry before introducing MoF6.

Q3: My film resistivity is too high. Is flow rate the culprit? A: Likely yes, but indirectly. High resistivity often comes from Fluorine incorporation.

- Mechanism:[2][3] If the MoF6 flow is too high relative to the reductant (H2 or Si2H6), the fluorine is not fully scavenged.
- Solution: Increase the Reductant-to-Precursor Ratio. Do not just lower MoF6; increase the H2/SiH4 flow to ensure complete reduction of the Mo-F bonds.

Troubleshooting Logic Map



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Figure 2: Rapid diagnostic flowchart for MoF6 deposition anomalies.

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